

Technical Support Center: Non-Cleavable ADC Linkers

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Compound of Interest

Compound Name: *Ald-Ph-amido-PEG11-C2-NH2*

Cat. No.: *B11835213*

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Welcome to the technical support center for non-cleavable antibody-drug conjugate (ADC) linkers. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common pitfalls encountered during their experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

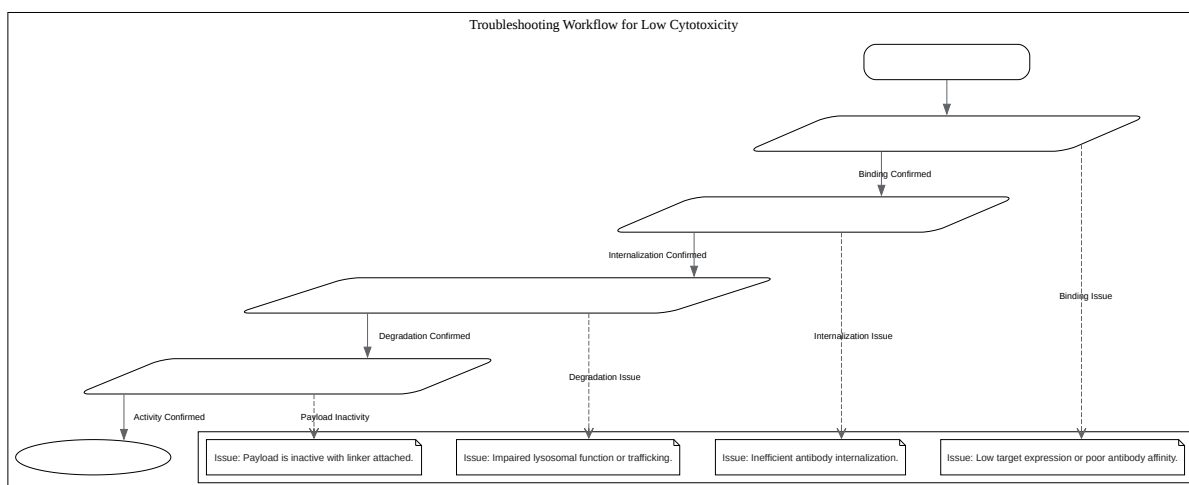
Q1: My non-cleavable ADC shows lower than expected in vitro cytotoxicity. What are the potential causes and how can I troubleshoot this?

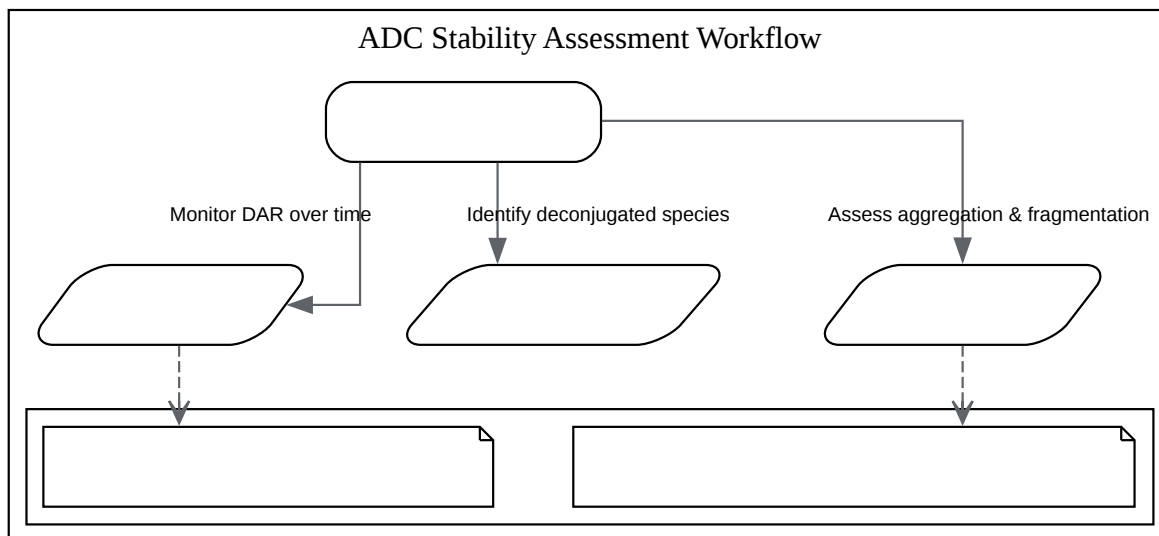
A1: Lower than expected in vitro cytotoxicity is a common issue with non-cleavable ADCs and can stem from several factors related to their unique mechanism of action. Unlike cleavable linkers that release the payload in its free form, non-cleavable linkers release the payload attached to the linker and an amino acid residue after lysosomal degradation of the antibody.^[1]
^[2]^[3]

Troubleshooting Steps:

- **Confirm Target Antigen Expression and ADC Binding:** Ensure the target cell line expresses sufficient levels of the target antigen.
- **Verify ADC Internalization:** Non-cleavable ADCs are critically dependent on efficient internalization to reach the lysosome.[\[4\]](#)[\[5\]](#)
- **Assess Lysosomal Degradation:** The antibody component of the ADC must be fully degraded by lysosomal proteases to release the payload-linker-amino acid complex.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- **Evaluate Payload Activity:** The payload must remain active with the linker and an amino acid appendage. Some payloads are rendered inactive in this form.[\[3\]](#)[\[6\]](#)

Below is a workflow to diagnose the issue:





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References

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- [2. Site-Dependent Degradation of a Non-Cleavable Auristatin-Based Linker-Payload in Rodent Plasma and Its Effect on ADC Efficacy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Noncleavable Linkers - Creative Biolabs \[creativebiolabs.net\]](#)
- [4. ADC antibody internalization assay-DIMA BIOTECH \[dimabio.com\]](#)
- [5. cdn.technologynetworks.com \[cdn.technologynetworks.com\]](#)
- [6. Non-cleavable linkers for ADCs - ProteoGenix \[proteogenix.science\]](#)
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